

GSK2801 solubility and preparation for experiments

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Compound of Interest

Compound Name: GSK2801
CAS No.: 1619994-68-1
Cat. No.: B15569750

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Application Notes and Protocols for GSK2801

For Researchers, Scientists, and Drug Development Professionals

Introduction

GSK2801 is a potent and selective chemical probe that acts as a competitive inhibitor for the bromodomains of BAZ2A and BAZ2B.[1][2][3][4] It demonstrates over 50-fold selectivity for BAZ2A/B over BRD4.[1] This document provides detailed information on the solubility of **GSK2801** and protocols for its preparation for various experimental settings, catering to both in vitro and in vivo studies. Additionally, it outlines its mechanism of action and provides insights into its application in cancer research, particularly in triple-negative breast cancer (TNBC).

Physicochemical and Pharmacokinetic Properties

GSK2801 is an orally active compound with reasonable in vivo exposure, modest clearance, and good plasma stability, making it a versatile tool for both cellular and animal studies.[2][3][5][6]

Quantitative Data Summary

Binding Affinity and Selectivity

GSK2801 is a potent inhibitor of BAZ2A and BAZ2B bromodomains.[1][2][3][5] While highly selective, it also exhibits binding activity towards BRD9 and TAF1L at higher concentrations.[2][7]

Target	Dissociation Constant (Kd)	Notes
BAZ2B	136 nM[1][2][3][5][7]	Primary Target
BAZ2A	257 nM[1][2][3][5][7]	Primary Target
BRD9	1.1 μ M - 1.2 μ M[2][7]	Off-Target
TAF1L(2)	3.2 μ M[2][7]	Off-Target

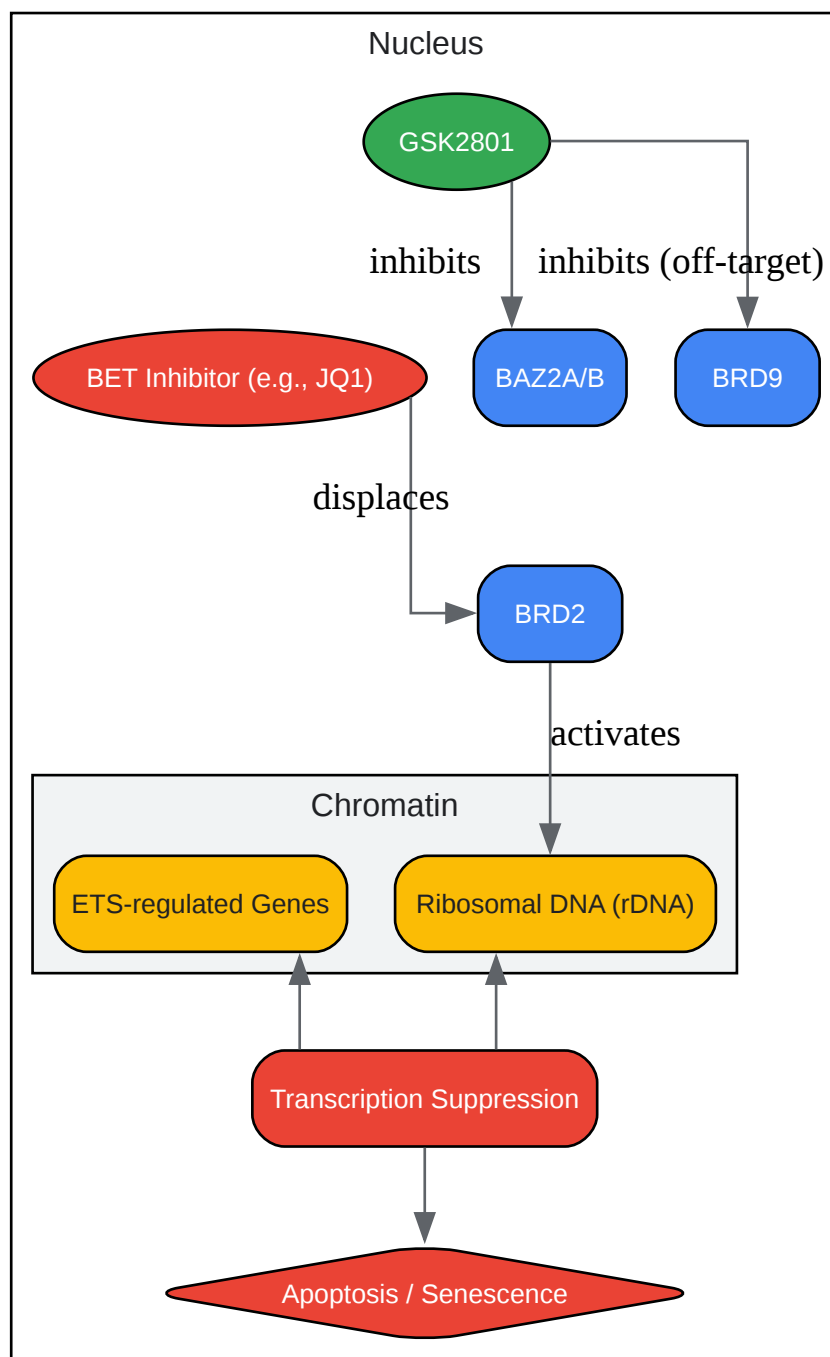
Solubility Data

GSK2801 is soluble in DMSO and various formulations suitable for in vivo administration.[1][7]

Solvent/Formulation	Solubility	Notes
DMSO	$\geq$ 50 mg/mL (134.61 mM)[1]	Requires sonication. Use freshly opened DMSO as it is hygroscopic.[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	$\geq$ 2.5 mg/mL (6.73 mM)[1]	Results in a clear solution.[1]
10% DMSO, 90% (20% SBE- β -CD in Saline)	2.5 mg/mL (6.73 mM)[1]	Forms a suspended solution; requires sonication and warming.[1]
10% DMSO, 90% Corn Oil	2.5 mg/mL (6.73 mM)[1]	Results in a clear solution; requires warming.[1]
0.5% CMC + 1% Tween 80	-	Used for in vivo dosing solutions (30 mg/kg).[7]

Mechanism of Action and Signaling Pathway

GSK2801 functions as an acetyl-lysine competitive inhibitor, targeting the bromodomains of BAZ2A and BAZ2B.[1][2] BAZ2A and BAZ2B are components of chromatin remodeling complexes, and their inhibition by **GSK2801** can modulate gene transcription.[4][5][8] In the context of triple-negative breast cancer, **GSK2801** has been shown to synergize with BET inhibitors (like JQ1) to induce apoptosis.[8][9] This synergistic effect is independent of the BRD4-P-TEFb pathway.[8] Instead, the combination of **GSK2801** and a BET inhibitor leads to the enhanced displacement of BRD2 from the promoters and enhancers of ETS-regulated genes and from ribosomal DNA.[8][9] This dual action suppresses both ETS-driven transcription and rRNA transcription, ultimately leading to apoptosis in 3D spheroid cultures and senescence in 2D cultures.[1][8][9]



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Caption: **GSK2801** inhibits BAZ2A/B, leading to BRD2 displacement and transcription suppression.

Experimental Protocols

Preparation of Stock Solutions

Objective: To prepare a high-concentration stock solution of **GSK2801** for further dilution.

Materials:

- **GSK2801** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Ultrasonic bath

Procedure:

- Weigh the desired amount of **GSK2801** powder in a sterile container.
- Add the appropriate volume of newly opened, anhydrous DMSO to achieve a concentration of 50 mg/mL.^[1]
- To aid dissolution, sonicate the solution in an ultrasonic bath until the powder is completely dissolved.^[1] Note that slight warming may also be applied if necessary.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to one year or at -80°C for up to two years.^[1]

Preparation of Working Solutions for In Vitro Assays

Objective: To dilute the **GSK2801** stock solution to the final desired concentration for cell-based assays.

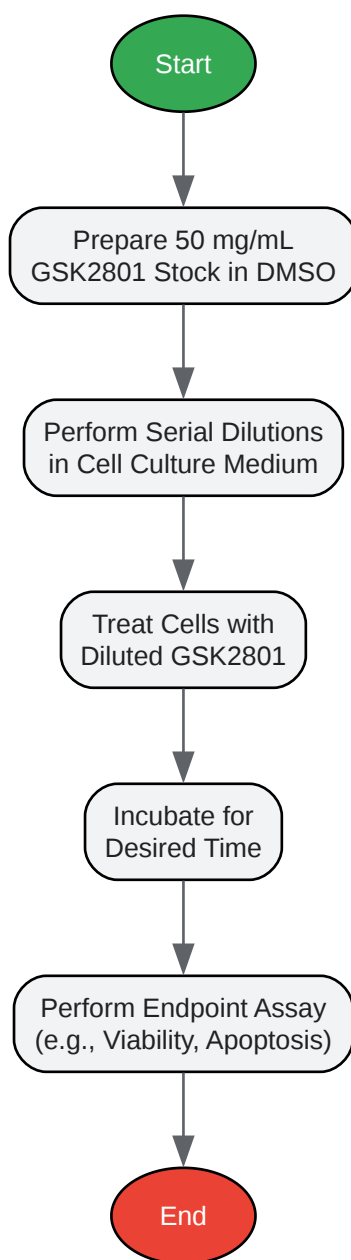
Materials:

- **GSK2801** stock solution (e.g., 50 mg/mL in DMSO)
- Appropriate cell culture medium

- Sterile dilution tubes

Procedure:

- Thaw the **GSK2801** stock solution at room temperature.
- Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations.
- Ensure the final concentration of DMSO in the culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Add the diluted **GSK2801** solution to the cells and incubate for the desired experimental duration.



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Caption: Workflow for preparing and using **GSK2801** in in vitro experiments.

Preparation of Formulations for In Vivo Studies

Objective: To prepare a homogenous and stable formulation of **GSK2801** for oral or intraperitoneal administration in animal models.

Materials:

- **GSK2801** powder
- DMSO
- PEG300
- Tween-80
- Saline
- Corn Oil (optional)
- SBE- β -CD (optional)
- Sterile vials
- Warming plate/bath
- Ultrasonic bath

Protocol 1: Clear Solution for Oral/IP Injection[[1](#)]

- Prepare a 25 mg/mL stock solution of **GSK2801** in DMSO.
- In a sterile vial, add 400 μ L of PEG300.
- Add 100 μ L of the 25 mg/mL **GSK2801** stock solution to the PEG300 and mix thoroughly.
- Add 50 μ L of Tween-80 and mix until the solution is homogenous.
- Add 450 μ L of saline to bring the total volume to 1 mL. Mix well.
- This will result in a clear solution with a final **GSK2801** concentration of 2.5 mg/mL.

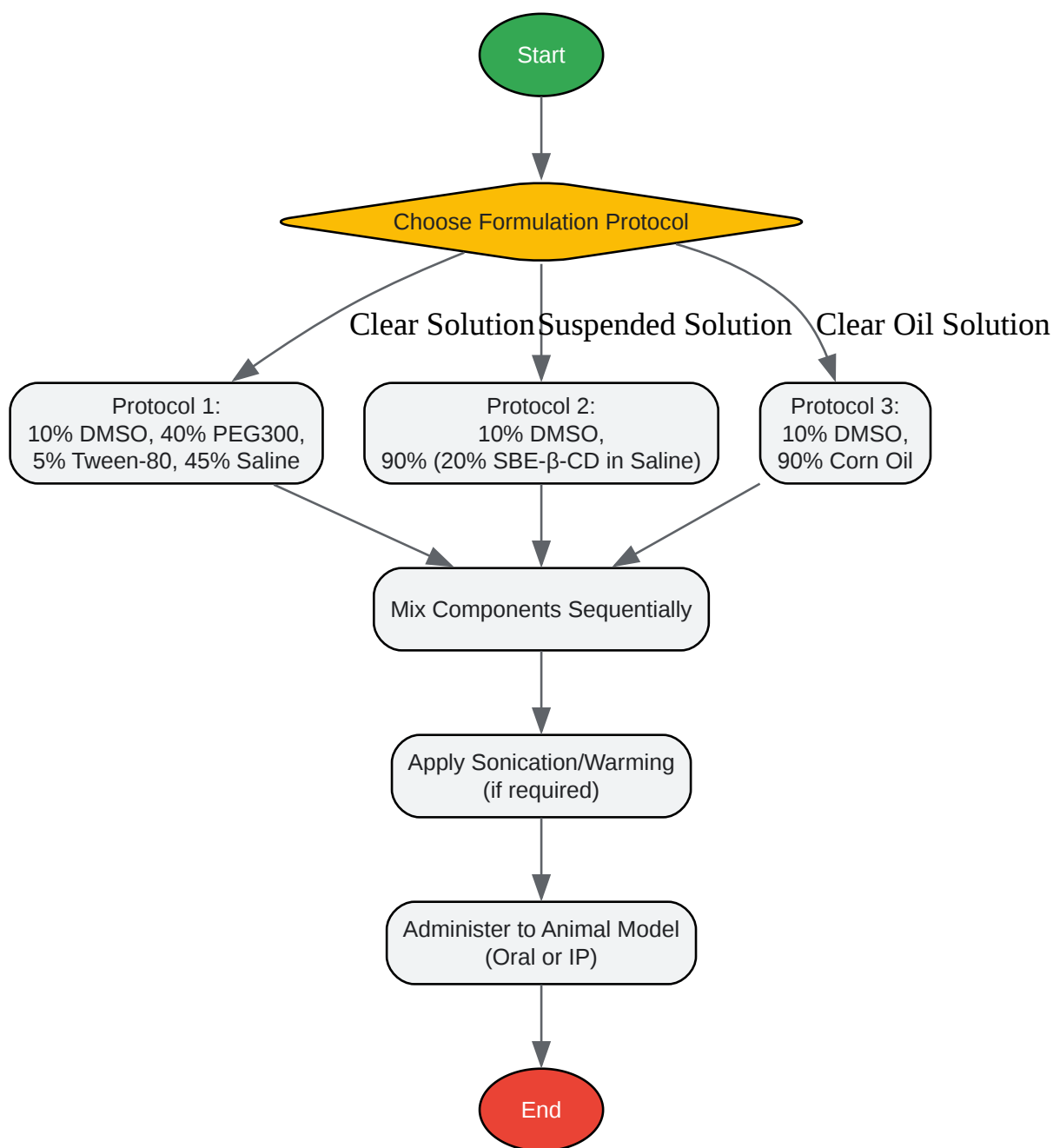
Protocol 2: Suspended Solution for Oral/IP Injection[[1](#)]

- Prepare a stock solution of **GSK2801** in DMSO.

- In a sterile vial, add the required volume of the **GSK2801** stock solution (to constitute 10% of the final volume).
- Add 90% (v/v) of a 20% SBE- β -CD solution in saline.
- Use an ultrasonic bath and warming to aid in the suspension of the compound.
- This will result in a suspended solution with a **GSK2801** concentration of 2.5 mg/mL.

Protocol 3: Clear Solution in Corn Oil for Oral Administration^[1]

- Prepare a stock solution of **GSK2801** in DMSO.
- In a sterile vial, add the required volume of the **GSK2801** stock solution (to constitute 10% of the final volume).
- Add 90% (v/v) of corn oil.
- Warm the mixture to aid in dissolution, resulting in a clear solution with a **GSK2801** concentration of 2.5 mg/mL.



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Caption: Decision workflow for preparing **GSK2801** formulations for in vivo studies.

Concluding Remarks

GSK2801 is a valuable tool for investigating the biological roles of BAZ2A and BAZ2B bromodomains. The protocols and data presented in this document are intended to facilitate

the effective use of **GSK2801** in various research applications. It is crucial to adhere to the specified solubility and preparation guidelines to ensure the accuracy and reproducibility of experimental results. As with any chemical probe, careful consideration of its off-target effects, particularly on BRD9, is recommended for the interpretation of findings.

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